

Safe Disposal of Sodium 2-oxopropanoate-d3: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium 2-oxopropanoate-d3

Cat. No.: B12404570

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **Sodium 2-oxopropanoate-d3**.

Sodium 2-oxopropanoate-d3 is the deuterated form of Sodium 2-oxopropanoate (Sodium Pyruvate), a key metabolite in the glycolytic pathway. While the deuteration is unlikely to alter the fundamental chemical hazards, it is crucial to handle this compound with the same precautions as its non-labeled counterpart. Safety data sheets for Sodium 2-oxopropanoate indicate that it can cause serious eye irritation and may provoke an allergic skin reaction.^[1]

Immediate Safety Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE)	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile) inspected prior to use.
Eye Protection	Safety glasses with side-shields or goggles.
Lab Coat	Standard laboratory coat to prevent skin contact.

Disposal Procedure

The recommended method for the disposal of **Sodium 2-oxopropanoate-d3**, based on safety data sheets for the non-deuterated compound, is through an approved waste disposal plant.^[1] Do not dispose of this chemical down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office and local regulations.

Step 1: Waste Collection

- Place excess or expired **Sodium 2-oxopropanoate-d3** solid waste into a clearly labeled, sealable container.
- For solutions, use a compatible, leak-proof container.
- Ensure the container is appropriate for chemical waste and is not a general laboratory or biohazard bag.

Step 2: Labeling

- Clearly label the waste container with the full chemical name: "**Sodium 2-oxopropanoate-d3**".
- Include the CAS number (if available for the deuterated form, otherwise use the non-deuterated CAS: 113-24-6) and any hazard symbols as required by your institution.

Step 3: Storage

- Store the sealed waste container in a designated, well-ventilated chemical waste storage area.
- Keep it segregated from incompatible chemicals.

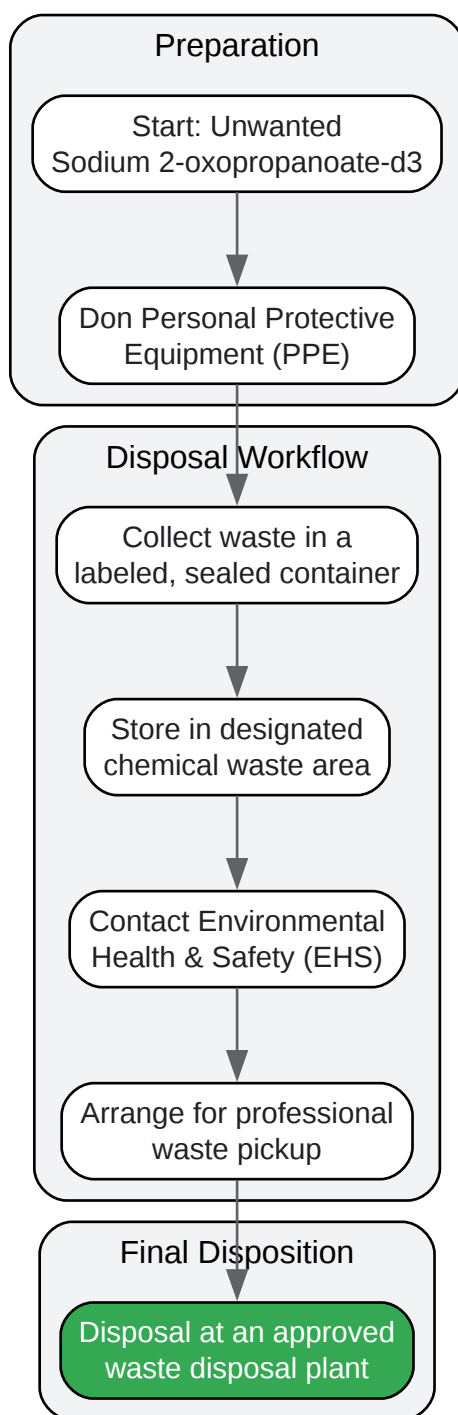
Step 4: Arrange for Pickup

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous chemical waste.
- Follow their specific procedures for waste manifest and collection.

Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, get medical advice/attention. [1]
Inhalation	Move to fresh air. If breathing is difficult, provide artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [1]

This procedural guidance is intended to provide a clear and direct answer to operational questions regarding the disposal of **Sodium 2-oxopropanoate-d3**, ensuring the safety of laboratory personnel and compliance with standard regulations.



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Caption: Disposal workflow for **Sodium 2-oxopropanoate-d3**.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Safe Disposal of Sodium 2-oxopropanoate-d3: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12404570#sodium-2-oxopropanoate-d3-proper-disposal-procedures>]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com